

Correlating Noratherosperminine Activity: A Review of Currently Unavailable Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Noratherosperminine

Cat. No.: B12377843

[Get Quote](#)

A comprehensive review of scientific literature reveals a notable absence of published studies on the in vitro and in vivo activity of **Noratherosperminine**. Despite its identification as an alkaloid isolated from the bark of *Atherosperma moschatum*, research detailing its biological effects, mechanistic pathways, and the correlation between laboratory and whole-organism studies is not publicly available at this time.

Noratherosperminine, also referred to as N-Demethylatherosperminine, is a recognized chemical entity with the molecular formula $C_{19}H_{21}NO_2$ and a registered CAS number of 74606-53-4. Its isolation from *Atherosperma moschatum*, a species of flowering plant in the family Atherospermataceae, has been documented. However, beyond its basic chemical identification and source, there is a significant void in the scientific domain regarding its pharmacological properties.

This lack of data prevents the construction of a comparative guide on the in vitro and in vivo correlation of **Noratherosperminine**'s activity. Such a guide would necessitate quantitative data from various experimental assays, detailed protocols of these experiments, and an understanding of the signaling pathways through which **Noratherosperminine** may exert its effects. As no such studies have been published, the core requirements for this topic, including data tables and pathway diagrams, cannot be fulfilled.

For researchers, scientists, and drug development professionals interested in **Noratherosperminine**, this represents an untapped area of investigation. Future research would need to first establish the foundational in vitro activity of this alkaloid. This would likely

involve a battery of assays to screen for potential therapeutic effects, such as antimicrobial, anti-inflammatory, or cytotoxic activities. Following the identification of any significant in vitro effects, subsequent in vivo studies in appropriate animal models would be required to assess its efficacy, safety, and pharmacokinetic profile. Only after the completion of such comprehensive studies could a meaningful correlation between its in vitro and in vivo activities be established.

Until such research is conducted and published, any discussion on the in vitro and in vivo correlation of **Noratherosperminine**'s activity remains speculative. The scientific community awaits initial studies to shed light on the potential biological functions of this natural compound.

- To cite this document: BenchChem. [Correlating Noratherosperminine Activity: A Review of Currently Unavailable Data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12377843#in-vitro-and-in-vivo-correlation-of-noratherosperminine-activity\]](https://www.benchchem.com/product/b12377843#in-vitro-and-in-vivo-correlation-of-noratherosperminine-activity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com